

Essential Guide to the Safe Disposal of Hsd17B13-IN-73

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Compound of Interest

Compound Name: Hsd17B13-IN-73

Cat. No.: B12380902

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This document provides comprehensive guidance on the proper disposal procedures for **Hsd17B13-IN-73**, a potent inhibitor of hydroxysteroid 17 β -dehydrogenase 13 (HSD17B13). Adherence to these protocols is critical for ensuring laboratory safety and environmental protection. The following information is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Hsd17B13-IN-73** is provided below. These characteristics are vital for understanding its behavior and potential hazards.

Property	Data
CAS Number	3004661-39-3
Molecular Formula	C ₂₅ H ₂₅ N ₅ O ₄ S
Molecular Weight	507.57 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage Conditions	-20°C

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn at all times when handling **Hsd17B13-IN-73**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat and other protective clothing as necessary to prevent skin contact.

Step-by-Step Disposal Protocol

The disposal of **Hsd17B13-IN-73** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification and Segregation:
 - Unused **Hsd17B13-IN-73** should be treated as hazardous chemical waste.
 - Contaminated materials, such as empty containers, pipette tips, and gloves, must also be segregated as hazardous waste.
- Waste Collection:
 - Collect all waste **Hsd17B13-IN-73** and contaminated materials in a designated, properly labeled, and sealed container. The container should be made of a material compatible with the chemical.
- Disposal Method:
 - The primary recommended method of disposal is to entrust it to a licensed professional waste disposal service.
 - Do not dispose of this chemical into the environment, drains, or sewer systems.
- Container Disposal:

- Empty containers should be rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste.
- After thorough cleaning, the container can be disposed of or recycled in accordance with local regulations.

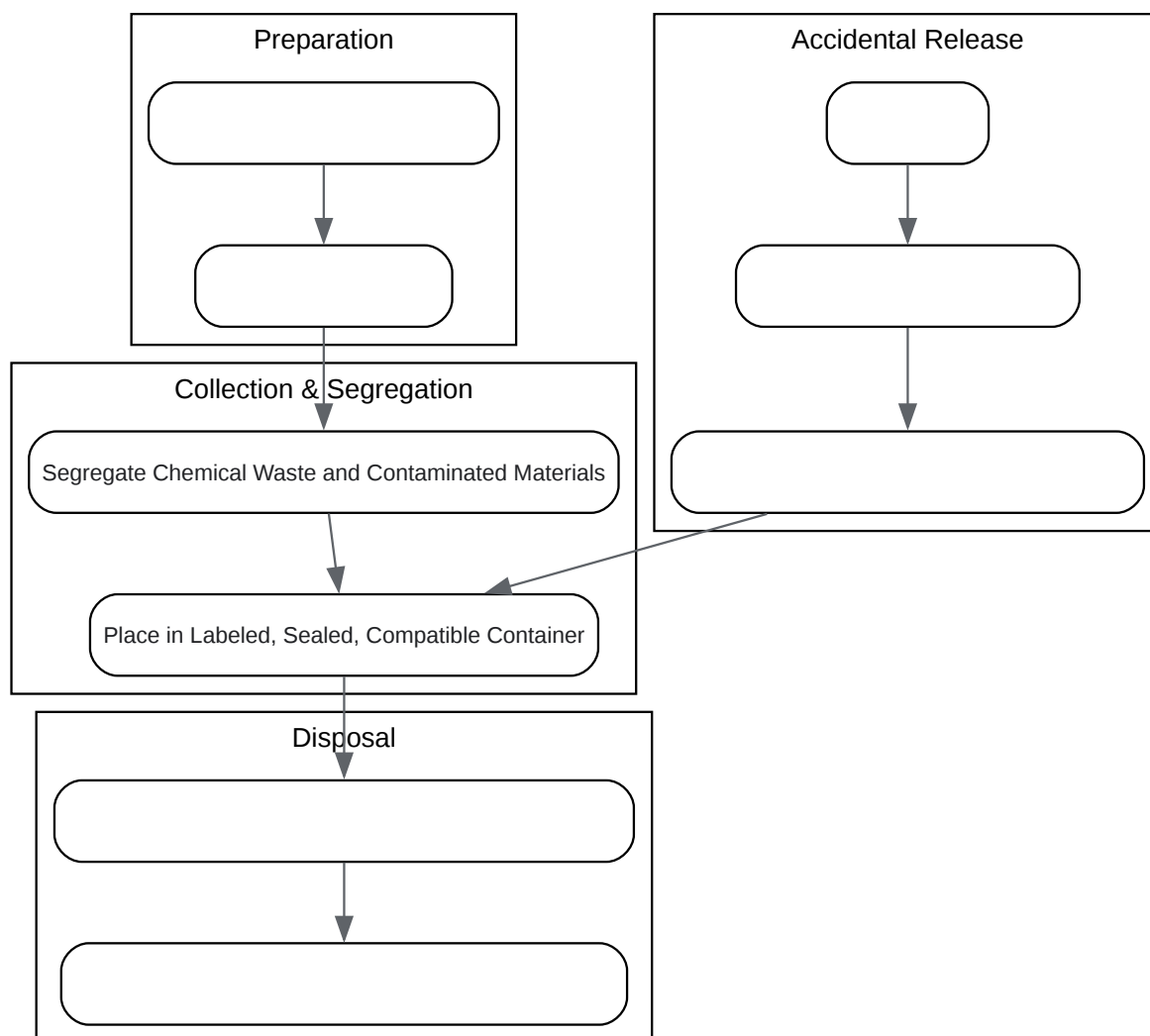
Accidental Release Measures

In the event of a spill or accidental release of **Hsd17B13-IN-73**, the following steps should be taken immediately:

- Ensure Personal Protection: Wear the appropriate PPE, including respiratory protection if necessary.
- Containment: Prevent the material from spreading further or entering drains.
- Cleanup:
 - For solid spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
 - For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Ventilation: Ensure the area is well-ventilated.
- Decontamination: Clean the spill area thoroughly with a suitable decontamination solution.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Hsd17B13-IN-73**.



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Caption: Workflow for the safe disposal of **Hsd17B13-IN-73**.

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